

Proper Disposal of trans-2-Phenylcyclopropanecarbonyl Chloride: A Comprehensive Guide

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Compound of Interest

	<i>trans-2-</i>
Compound Name:	<i>Phenylcyclopropanecarbonyl chloride</i>
CAS No.:	939-87-7
Cat. No.:	B1294215

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For researchers, scientists, and professionals in drug development, the safe handling and disposal of reactive chemical reagents is paramount. This document provides essential, immediate safety and logistical information for the proper disposal of **trans-2-Phenylcyclopropanecarbonyl chloride** (CAS 939-87-7), a corrosive and water-reactive compound. Adherence to these procedures is critical for ensuring laboratory safety and environmental compliance.

Immediate Safety Precautions

trans-2-Phenylcyclopropanecarbonyl chloride is classified as a corrosive material that causes severe skin burns and eye damage.[1] It is crucial to handle this substance within a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

Recommended Personal Protective Equipment:

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., butyl rubber or nitrile).
- Body Protection: A lab coat or chemical-resistant apron.
- Respiratory Protection: If working outside of a fume hood is unavoidable, a respirator with a type ABEK (EN14387) filter is necessary.^[2]

An emergency safety shower and eyewash station must be readily accessible in the immediate work area.

Hazard and Property Summary

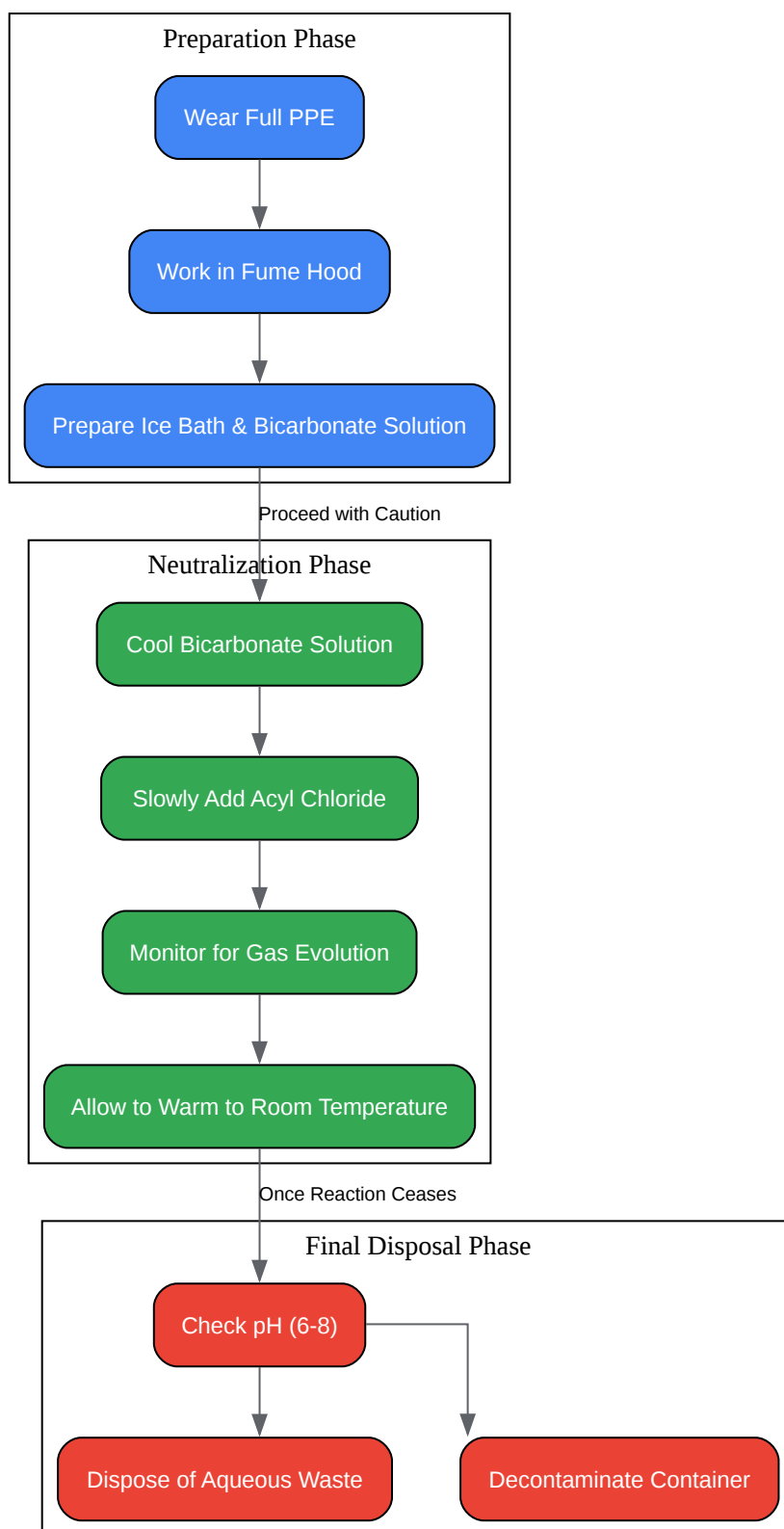
A clear understanding of the chemical's properties is essential for safe handling and disposal.

Property	Value	Source
CAS Number	939-87-7	^[2] ^[3] ^[4]
Molecular Formula	C ₁₀ H ₉ ClO	^[3]
Molecular Weight	180.63 g/mol	^[2] ^[3] ^[4]
Appearance	Liquid	^[2]
Density	1.163 g/mL at 25 °C	^[2]
Boiling Point	108-110 °C at 2 mmHg	^[2]
Flash Point	113 °C (235.4 °F) - closed cup	^[2]
Hazard Class	8 (Corrosive)	
GHS Pictogram	GHS05 (Corrosion)	^[2]
Hazard Statement	H314: Causes severe skin burns and eye damage	^[1]

Disposal Plan Overview: Neutralization (Quenching)

Never dispose of neat **trans-2-Phenylcyclopropanecarbonyl chloride** as regular waste. It must first be "quenched" — a controlled neutralization reaction to convert the reactive acyl chloride into less hazardous, water-soluble byproducts. The recommended method is a carefully controlled hydrolysis reaction using a dilute basic solution, such as sodium bicarbonate. This process should always be performed in a chemical fume hood.

The logical workflow for the safe disposal of **trans-2-Phenylcyclopropanecarbonyl chloride** is as follows:



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Caption: Disposal workflow for **trans-2-Phenylcyclopropanecarbonyl chloride**.

Detailed Experimental Protocol for Neutralization

This protocol outlines the step-by-step procedure for neutralizing **trans-2-Phenylcyclopropanecarbonyl chloride**.

Materials:

- **trans-2-Phenylcyclopropanecarbonyl chloride** for disposal
- Sodium bicarbonate (NaHCO_3)
- Deionized water
- Large beaker (volume at least 20 times that of the acyl chloride)
- Magnetic stir bar and stir plate
- Dropping funnel or pipette
- Ice bath
- pH paper or pH meter

Procedure:

- **Prepare the Neutralizing Solution:** In a large beaker, prepare a 5-10% (w/v) aqueous solution of sodium bicarbonate. A general rule is to have at least a 2-fold molar excess of bicarbonate to the acyl chloride. For practical purposes, use a significant volume excess (e.g., for 10 mL of the acyl chloride, prepare at least 200 mL of bicarbonate solution).
- **Cool the Solution:** Place the beaker containing the bicarbonate solution in an ice bath and begin stirring with the magnetic stir plate. Allow the solution to cool to below 10°C.
- **Controlled Addition:** Slowly add the **trans-2-Phenylcyclopropanecarbonyl chloride** to the cold, stirring bicarbonate solution dropwise using a pipette or dropping funnel. Caution: The reaction is exothermic and will produce carbon dioxide gas. A rapid addition will cause excessive foaming and a potentially violent reaction. The rate of addition should be controlled to keep the reaction gentle.

- **Monitor the Reaction:** Continue stirring and observe the reaction. Gas evolution (fizzing) indicates that the neutralization is proceeding. If the reaction becomes too vigorous, cease addition immediately until it subsides.
- **Complete the Reaction:** After all the acyl chloride has been added, continue stirring the mixture in the ice bath for at least 30 minutes.
- **Warm to Room Temperature:** Remove the beaker from the ice bath and allow the solution to slowly warm to room temperature while stirring. Continue to stir for at least one hour to ensure the reaction is complete.
- **Final pH Check and Disposal:** Check the pH of the solution using pH paper or a calibrated pH meter. The final pH should be between 6 and 9. If the solution is still acidic, add more sodium bicarbonate until the pH is in the neutral range.
- **Aqueous Waste Disposal:** Once neutralized, the aqueous solution can typically be disposed of down the drain with copious amounts of running water, in accordance with local regulations. Always consult your institution's Environmental Health & Safety (EH&S) office for final approval.

Container and Spill Management

- **Container Decontamination:** The empty **trans-2-Phenylcyclopropanecarbonyl chloride** container is still hazardous. Triple rinse the container with a small amount of an inert solvent (e.g., acetone). Add the rinsate slowly to a separate, stirred beaker of sodium bicarbonate solution for neutralization. Once decontaminated, the container can be disposed of as regular laboratory glassware.
- **Spill Response:** In the event of a spill, evacuate the area. Do not use water to clean up the spill as this will cause a violent reaction. Cover the spill with a dry, inert absorbent material such as sand or vermiculite. Collect the absorbed material using non-sparking tools and place it into a clearly labeled, sealed container for hazardous waste disposal. The spill area should then be decontaminated with a cloth soaked in a 5% sodium bicarbonate solution, followed by a final rinse with water. All cleaning materials must be disposed of as hazardous waste.

By adhering to these detailed procedures, laboratory professionals can ensure the safe and responsible disposal of **trans-2-Phenylcyclopropanecarbonyl chloride**, fostering a secure research environment.

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